

physicochemical properties of 4-tert-butylphenyl salicylate

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Compound of Interest

Compound Name: *4-tert-Butylphenyl salicylate*

Cat. No.: B167193

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An In-depth Technical Guide on the Physicochemical Properties of **4-tert-Butylphenyl Salicylate**

Introduction

4-tert-Butylphenyl salicylate, with the CAS Registry Number 87-18-3, is an organic compound utilized as a light absorber in plastic food wrappings.^[1] This technical guide provides a comprehensive overview of its core physicochemical properties, detailed experimental protocols for their determination, and a logical workflow for its characterization. The information is intended for researchers, scientists, and professionals in the field of drug development and material science.

Physicochemical Properties

The key physicochemical properties of **4-tert-butylphenyl salicylate** are summarized in the table below. This compound presents as a white to almost white powder or crystal.^{[2][3]}

Property	Value
Molecular Formula	C ₁₇ H ₁₈ O ₃ [1] [4] [5]
Molecular Weight	270.32 g/mol [1] [4]
Melting Point	62-64 °C [1] [2]
Boiling Point	367.00 to 368.00 °C (estimated at 760.00 mm Hg) [6]
Water Solubility	< 0.1% (w/w) [1] ; 0.8844 mg/L at 25 °C (estimated) [6]
Solubility in Organic Solvents (w/w)	- Anhydrous Ethanol: 79% [1] [2] - Ethyl Acetate: 153% [1] [2] - Butanone (Methyl Ethyl Ketone): 197% [1] [2] - Toluene: 158% [1] [2]
logP (o/w)	4.708 (estimated) [6]
pKa (Strongest Acidic)	9.67 (predicted) [7]
Appearance	White powder [2]
UV Absorption Maximum	290-330 nm [1]
Spectral Data	1H NMR, 13C NMR, and GC-MS data are available. [4] [8]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties of **4-tert-butylphenyl salicylate** are outlined below.

Synthesis of 4-tert-Butylphenyl Salicylate

A common method for the preparation of **4-tert-butylphenyl salicylate** involves the reaction of salicylic acid with 4-tert-butylphenol.[\[1\]](#) This esterification is typically carried out in the presence of a dehydrating agent or catalyst such as phosphorus oxychloride (POCl₃).[\[1\]](#)

Protocol:

- In a suitable reaction vessel, combine salicylic acid and 4-tert-butylphenol.
- Slowly add phosphorus oxychloride to the mixture under controlled temperature conditions.
- Heat the reaction mixture to the appropriate temperature and for a sufficient duration to ensure the completion of the esterification reaction.
- After the reaction is complete, the mixture is cooled and subjected to a work-up procedure, which may include neutralization and extraction, to isolate the crude product.[\[9\]](#)
- The crude **4-tert-butylphenyl salicylate** is then purified, typically by recrystallization or distillation, to obtain the final product of high purity.[\[9\]](#)

Determination of Melting Point

The melting point is a crucial indicator of the purity of a crystalline solid. For **4-tert-butylphenyl salicylate**, a sharp melting point range of 62-64 °C is indicative of a pure sample.[\[1\]](#)[\[2\]](#)

Protocol using a Capillary Tube Method:

- Ensure the **4-tert-butylphenyl salicylate** sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube, sealed at one end, to a height of 1-2 mm.[\[10\]](#)[\[11\]](#)
- Place the capillary tube in a melting point apparatus.[\[11\]](#)[\[12\]](#)
- Heat the apparatus at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[\[11\]](#)
- Record the temperature at which the substance first begins to melt (the first appearance of liquid).
- Record the temperature at which the entire sample has completely melted.[\[13\]](#)
- The recorded range between these two temperatures is the melting point range of the sample.

Determination of Solubility

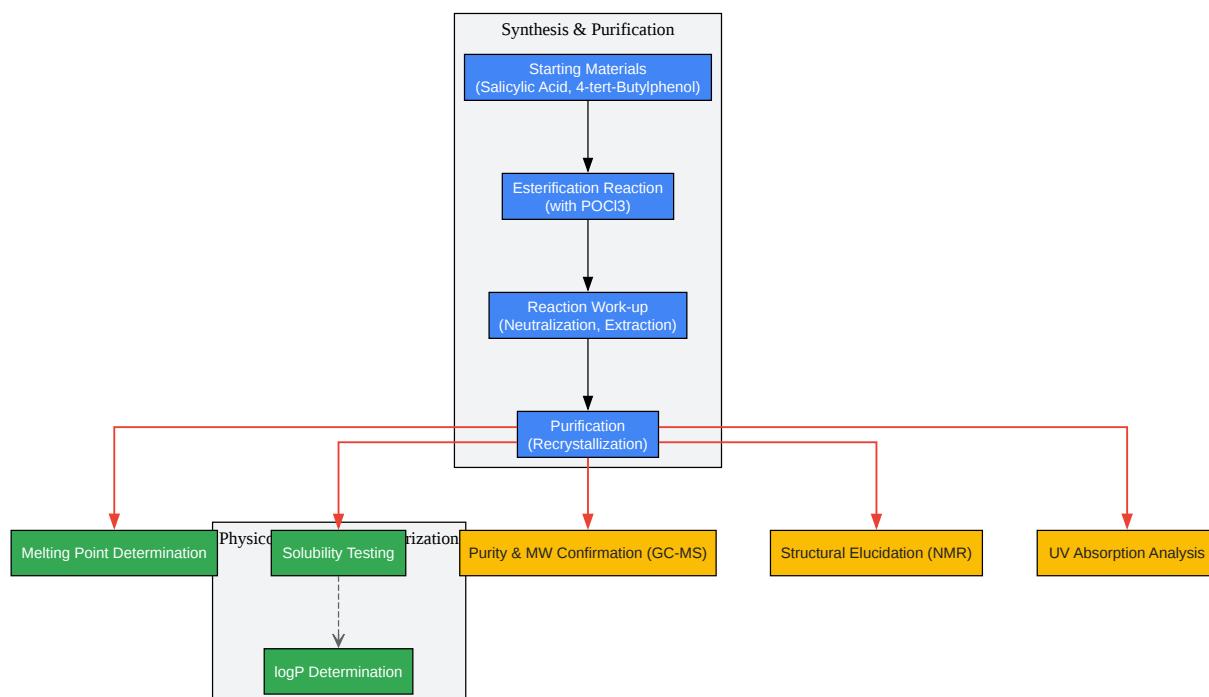
The solubility of a compound in various solvents provides insight into its polarity and potential applications.

Protocol:

- Place a small, pre-weighed amount of **4-tert-butylphenyl salicylate** (e.g., 10 mg) into a test tube.[14]
- Add a specific volume of the desired solvent (e.g., 1 mL of water, ethanol, or toluene) in small portions.[15][16]
- After each addition, vigorously shake or stir the mixture for a set period (e.g., 60 seconds) to facilitate dissolution.[16][17]
- Visually observe whether the solid dissolves completely. If the compound dissolves, it is considered soluble in that solvent under the tested conditions. If a solid phase remains, the compound is considered insoluble.
- For quantitative analysis, the process can be repeated with increasing amounts of solute until saturation is reached, or the resulting saturated solution can be analyzed to determine the concentration of the dissolved compound.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **4-tert-butylphenyl salicylate**.



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Caption: Workflow for Synthesis and Characterization.

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